

Quantifying the Impact of Sometribove on Milk Yield Persistency: Application Notes and Protocols

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Compound of Interest

Compound Name: **Sometribove**

Cat. No.: **B1166347**

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Introduction

Sometribove, a recombinant form of bovine somatotropin (rbST), is a protein hormone administered to dairy cows to increase milk production. Its primary mode of action involves modulating metabolic processes to prioritize nutrient allocation towards the mammary gland, thereby enhancing milk synthesis and secretion. A key aspect of its efficacy lies in its ability to improve lactation persistency, which is the rate at which milk production is maintained as lactation progresses. These application notes provide a comprehensive overview of the quantitative effects of **Sometribove** on milk yield and persistency, detailed protocols for conducting related experiments, and visual representations of the underlying biological pathways and experimental workflows.

Data Presentation

The following tables summarize the quantitative impact of **Sometribove** on milk production and other key metrics based on a meta-analysis of 26 studies.[\[1\]](#)[\[2\]](#)

Table 1: Effect of **Sometribove** (500 mg administered every 14 days) on Daily Milk Production Yields

Parameter	Mean Increase (kg/day)	Mean Increase (lb/day)
Milk Yield	4.00	8.8
3.5% Fat-Corrected Milk (FCM)	4.04	8.89
Fat Yield	0.144	0.32
Protein Yield	0.137	0.30

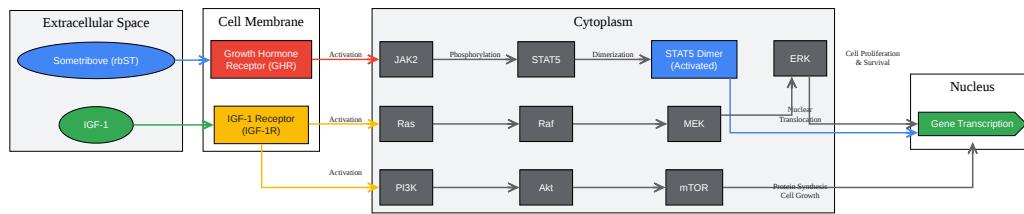
Data from a meta-analysis of 26 studies.[1][2]

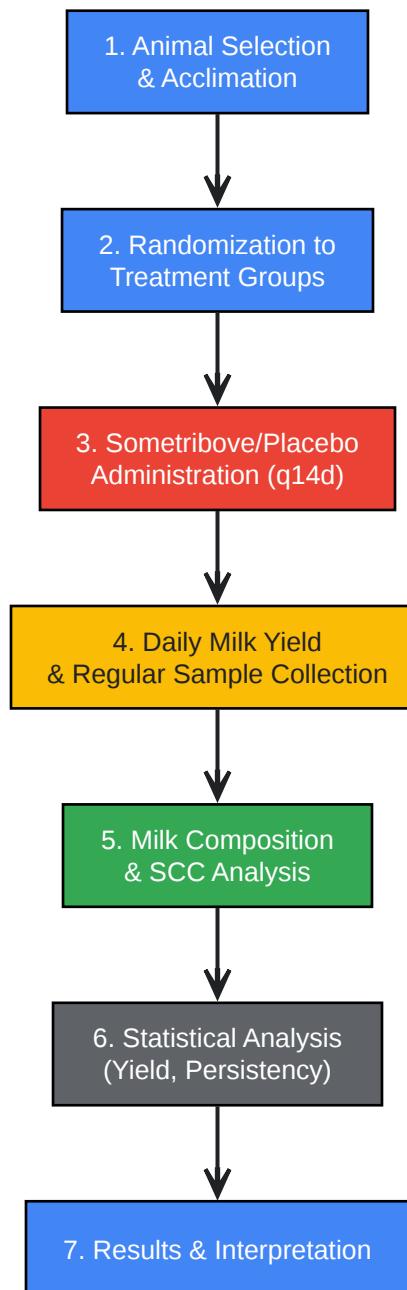
Table 2: Impact of **Sometribove** on Lactation Persistency and Cow Health Metrics

Parameter	Effect of Sometribove Treatment
Lactation Persistency	Significantly improved lactation persistency compared to control groups.[3]
Milk Composition	No significant change in the concentration of milk components (fat, protein).[1][2]
Body Condition Score (1-5 scale)	Reduced by an average of 0.06 points during the treatment period.[1][2]
Somatic Cell Count	No significant effect.[1][2]
Clinical Mastitis	No significant effect on the odds of clinical mastitis.[1][2]

Signaling Pathways

Sometribove exerts its effects through a complex interplay of signaling pathways that ultimately enhance the growth, proliferation, and metabolic activity of mammary epithelial cells.





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